

# An In-depth Technical Guide to 5-Bromo-4,6-dimethoxypyrimidine

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## Compound of Interest

Compound Name: **5-Bromo-4,6-dimethoxypyrimidine**

Cat. No.: **B189593**

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the molecular structure, weight, and other key properties of **5-Bromo-4,6-dimethoxypyrimidine**, a crucial building block in biochemical research and pharmaceutical development.

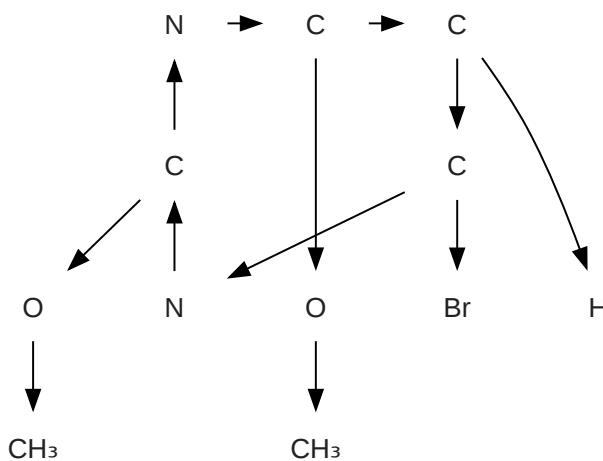
## Core Molecular Data

**5-Bromo-4,6-dimethoxypyrimidine** is a substituted pyrimidine ring with the chemical formula  $C_6H_7BrN_2O_2$ .<sup>[1][2]</sup> Its chemical structure and properties make it a versatile intermediate in the synthesis of more complex, biologically active molecules.

Property	Value	Source
Molecular Formula	C <sub>6</sub> H <sub>7</sub> BrN <sub>2</sub> O <sub>2</sub>	<a href="#">[1]</a> <a href="#">[2]</a>
Molecular Weight	219.04 g/mol	<a href="#">[1]</a> <a href="#">[2]</a>
Exact Mass	217.96909 Da	<a href="#">[2]</a>
CAS Number	4319-77-1	<a href="#">[1]</a> <a href="#">[2]</a>
IUPAC Name	5-bromo-4,6-dimethoxypyrimidine	<a href="#">[2]</a>
SMILES	COc1=C(C(=NC=N1)OC)Br	<a href="#">[2]</a>
InChI	InChI=1S/C6H7BrN2O2/c1-10-5-4(7)6(11-2)9-3-8-5/h3H,1-2H3	<a href="#">[2]</a>
InChIKey	XBALMYGYANOULM-UHFFFAOYSA-N	<a href="#">[2]</a>

## Molecular Structure

The structure of **5-Bromo-4,6-dimethoxypyrimidine** consists of a central pyrimidine ring. A bromine atom is substituted at the 5th position, and two methoxy groups (-OCH<sub>3</sub>) are attached at the 4th and 6th positions.



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Caption: 2D chemical structure of **5-Bromo-4,6-dimethoxypyrimidine**.

## Applications in Research and Development

**5-Bromo-4,6-dimethoxypyrimidine** serves as a valuable building block in medicinal chemistry and biochemical research.<sup>[3]</sup> Its structure, featuring both bromine and methoxy functional groups, allows for diverse chemical modifications, making it a key intermediate in the synthesis of various biologically active molecules.<sup>[3]</sup> Researchers utilize this compound to create novel molecules with potential therapeutic applications, including the development of new pharmaceuticals.<sup>[3]</sup>

While specific signaling pathways directly modulated by **5-Bromo-4,6-dimethoxypyrimidine** are not extensively documented, its derivatives are subjects of significant research. For instance, pyrimidine derivatives have been investigated as potential inhibitors of thymidylate synthase, an enzyme targeted in anti-colorectal cancer therapies.<sup>[4]</sup>

## Experimental Protocols

Detailed, standardized experimental protocols for the direct use of **5-Bromo-4,6-dimethoxypyrimidine** are application-dependent and not publicly cataloged. However, its role as a synthetic intermediate is documented in chemical literature. For example, the synthesis of various 5-bromo-pyrimidine derivatives often involves reactions such as nucleophilic substitution, cross-coupling reactions, and further functionalization of the pyrimidine ring.<sup>[5]</sup>

A general synthetic approach for related compounds, such as 5-bromo-4-cyclopropyl-6-methoxypyrimidine, involves the bromination of the corresponding methoxypyrimidine precursor.<sup>[6]</sup> The synthesis of **5-Bromo-4,6-dimethoxypyrimidine** itself can be achieved from 4,6-dihydroxypyrimidine.<sup>[7]</sup> Researchers should refer to specific synthetic chemistry literature for detailed experimental procedures relevant to their target molecules.

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